

Technical Support Center: Synthesis of Rochelle Salt from Cream of Tartar

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rochelle salt

Cat. No.: B1243658

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **Rochelle salt** (sodium potassium tartrate) from cream of tartar (potassium bitartrate).

Frequently Asked Questions (FAQs) & Troubleshooting Guide

1. Why is my final solution yellow or brownish instead of clear?

- Cause: This discoloration is often due to impurities present in the starting cream of tartar.^[1]
^[2] Commercial cream of tartar may contain anti-caking agents or other substances that can contaminate the reaction.^[3]
- Solution:
 - Purify the Cream of Tartar: Before the synthesis, recrystallize the cream of tartar. It is significantly more soluble in hot water than in cold water, which allows for effective purification.^[3]
 - Use Activated Charcoal: Decolorize the **Rochelle salt** solution by adding activated charcoal and then filtering it.^[2]^[4]^[5]

2. Instead of crystals, a paste or non-crystalline solid formed. What went wrong?

- Cause: The sudden formation of a paste is likely due to rapid crystallization from a highly supersaturated solution.^{[6][7]} This can happen if the solution is cooled too quickly or if there is excessive evaporation of the solvent.
 - Solution:
 - Control Supersaturation: Avoid excessive boiling or evaporation of the solution.^[6] If a paste forms, you may be able to salvage it by adding a minimum amount of warm water to redissolve it completely, then allowing it to cool slowly.^[7]
 - Slow Cooling: Allow the solution to cool gradually. A water bath can be used to ensure a slow and controlled cooling process.^[2]
3. The reaction is not proceeding, or the cream of tartar is not dissolving.
- Cause: The reaction between cream of tartar and sodium carbonate (or bicarbonate) can be endothermic, and if the temperature drops too low (around 10°C or 50°F), the reaction can stall.^[1] Additionally, cream of tartar has low solubility in cold water.^{[3][7]}
 - Solution:
 - Maintain Temperature: Ensure the reaction mixture is heated sufficiently, typically to just below boiling, to facilitate the dissolution of cream of tartar and provide the necessary energy for the reaction to proceed.^{[1][5][8]} Continuous stirring is also crucial.^[8]
4. Why did I get fine, needle-like crystals instead of large, prismatic ones?
- Cause: The formation of small, needle-like crystals can be a result of rapid cooling or the absence of nucleation sites for larger crystals to grow.^{[2][6]}
 - Solution:
 - Use Seed Crystals: Introduce a small, well-formed prismatic crystal of **Rochelle salt** (a seed crystal) into the cooling solution to encourage the growth of larger, well-defined crystals.^[6]

- Slow Evaporation: After initial cooling and crystal formation, you can grow larger crystals by allowing the solvent to evaporate slowly over several days.^[2]

5. No crystals are forming even after the solution has cooled.

- Cause: The solution may not be sufficiently saturated for crystallization to occur. It is also possible that mold can begin to grow in the solution if left for an extended period.
- Solution:
 - Concentrate the Solution: If no crystals form, gently reheat the solution to evaporate some of the water and increase the concentration of **Rochelle salt**. Then, allow it to cool again.^{[9][10]}
 - Induce Crystallization: If the solution is saturated but crystals still do not form, try scratching the inside of the beaker with a glass rod below the surface of the liquid to create nucleation sites. Using a seed crystal is also a reliable method.

Quantitative Data Summary

The following tables provide a summary of reactant ratios and solubility data for the synthesis of **Rochelle salt**.

Table 1: Reactant Ratios for **Rochelle Salt** Synthesis

Reactant 1 (Cream of Tartar)	Reactant 2 (Sodium Carbonate)	Reactant 2 (Sodium Bicarbonate)	Water Volume	Expected Yield (Rochelle Salt)	Reference
200 g	~112 g (calculated)	-	250 mL	~210 g	[4] [9] [10]
88 g	-	39.6 g	110 mL	Not Specified	[1]
80 g	Add until fizzing stops	-	100 mL	Not Specified	[5]
120 g	39.5 g (monohydrate)	-	150 mL	Not Specified	[6]
2.05 g	1.16 g	-	25 mL	Not Specified	[8]
188 g	53 g (anhydrous)	84 g	~720 mL	282 g	[7]

Table 2: Solubility of Key Compounds

Compound	Solubility in Cold Water	Solubility in Hot Water	Reference
Cream of Tartar (Potassium Bitartrate)	5.7 g/L at 20°C	61 g/L at 100°C	[3] [7]
Rochelle Salt (Sodium Potassium Tartrate)	260 g/L at 0°C	660 g/L at 26°C	[7]

Experimental Protocols

Protocol 1: Synthesis of **Rochelle Salt** using Sodium Carbonate

- Preparation: In a 500 mL beaker, create a suspension of 200 g of cream of tartar in 250 mL of distilled water.[\[9\]](#)[\[10\]](#)

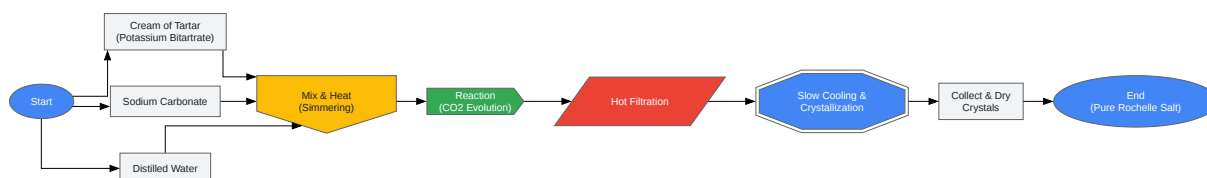
- Heating: Place the beaker in a water bath and heat until the water in the bath is simmering.
[9][10]
- Reaction: Slowly add sodium carbonate in small portions to the cream of tartar suspension while stirring continuously. Effervescence (bubbling) will occur as carbon dioxide is released.
[8][9]
- Completion: Continue adding sodium carbonate until the bubbling ceases, which indicates the reaction is complete. The solution should become clear.[9][11]
- Filtration: While the solution is still hot, filter it through filter paper or a coffee filter to remove any impurities or unreacted solids.[4][9]
- Crystallization: Allow the filtrate to cool slowly to room temperature. For larger crystals, the cooling process can be slowed by leaving the beaker in the warm water bath (with the heat turned off).[2] To increase yield, the solution can be further cooled in a refrigerator.[5][11]
- Collection and Drying: Collect the resulting crystals by decantation or filtration. Dry the crystals by blotting them with clean filter paper.[9][10]

Protocol 2: Purification of Cream of Tartar by Recrystallization

- Dissolution: For every 6 grams of crude cream of tartar, use approximately 100 mL of distilled water.[3] Place the cream of tartar in a beaker and add the water.
- Heating: Heat the mixture in a water bath to just about boiling, stirring to dissolve as much of the cream of tartar as possible.[3]
- Hot Filtration: Quickly filter the hot solution through a coffee filter or filter paper to remove insoluble impurities.[3]
- Crystallization: Allow the clear filtrate to cool to room temperature. The purified cream of tartar will crystallize as the solution cools.[3]
- Chilling: To maximize the yield of pure crystals, place the container in a refrigerator to cool it further.[3]

- Collection: Collect the purified crystals by filtration and allow them to dry. These can now be used for the synthesis of **Rochelle salt**.

Visualizations



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Caption: Experimental workflow for the synthesis of **Rochelle salt**.

Caption: Troubleshooting guide for **Rochelle salt** synthesis.

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- To cite this document: BenchChem. [Technical Support Center: Synthesis of Rochelle Salt from Cream of Tartar]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1243658#refining-the-synthesis-of-rochelle-salt-from-cream-of-tartar]

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